

DGY-06-116 Technical Support Center: Cross-Reactivity and Selectivity Profile

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Compound of Interest

Compound Name: DGY-06-116

Cat. No.: B15581167

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For Researchers, Scientists, and Drug Development Professionals

This technical support guide provides detailed information on the kinase cross-reactivity profile of **DGY-06-116**, a potent and selective irreversible covalent inhibitor of Src kinase.

Understanding the selectivity of this inhibitor is crucial for interpreting experimental results and anticipating potential off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **DGY-06-116** and what is its potency?

DGY-06-116 is a highly potent inhibitor of Src kinase with a reported IC₅₀ of approximately 2.6 nM to 3 nM.^{[1][2]} It acts as an irreversible covalent inhibitor.^[1]

Q2: Does **DGY-06-116** exhibit cross-reactivity with other kinases?

Yes, while **DGY-06-116** is a selective Src inhibitor, some off-target activity has been documented. The most notable off-target kinase identified is Fibroblast Growth Factor Receptor 1 (FGFR1), which is inhibited by **DGY-06-116** with a significantly lower potency.

Troubleshooting Guide

Problem: Unexpected cellular phenotype observed after treatment with **DGY-06-116** that is inconsistent with Src inhibition.

Possible Cause: This could be due to the off-target inhibition of FGFR1 by **DGY-06-116**, especially at higher concentrations.

Solution:

- **Review Inhibitor Concentration:** Ensure that the concentration of **DGY-06-116** used in your experiment is as close as possible to the IC₅₀ for Src and significantly lower than the IC₅₀ for FGFR1.
- **Control Experiments:**
 - Use a structurally different, potent, and selective Src inhibitor as a control to confirm that the observed phenotype is specific to Src inhibition.
 - If available, use a selective FGFR1 inhibitor to see if it phenocopies the unexpected effects.
- **Signaling Pathway Analysis:** Analyze key downstream signaling nodes of both Src and FGFR1 pathways to determine which pathway is being predominantly affected in your experimental system.

Data on Kinase Selectivity

The following table summarizes the known inhibitory activity of **DGY-06-116** against its primary target Src and the off-target kinase FGFR1.

Kinase	IC ₅₀ (nM)	Fold Selectivity (vs. Src)
Src	2.6 - 3 ^[1] ^[2]	1x
FGFR1	8340 ^[1]	~2780x - 3208x

Experimental Methodologies

Determination of IC50 Values for Kinase Inhibition

The inhibitory potency of **DGY-06-116** against Src kinase was determined using a biochemical assay that measures the phosphorylation of a substrate peptide by the kinase.

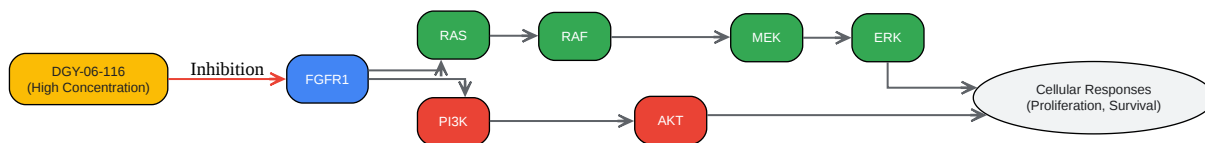
Protocol:

- **Reaction Components:** The assay is typically performed in a buffer containing purified recombinant Src kinase, a fluorescently labeled peptide substrate, ATP, and varying concentrations of the inhibitor (**DGY-06-116**).
- **Incubation:** The reaction mixture is incubated to allow the kinase to phosphorylate the substrate.
- **Detection:** The amount of phosphorylated versus non-phosphorylated substrate is quantified. This is often achieved using methods like capillary electrophoresis, which separates the peptides based on charge differences.
- **Data Analysis:** The percentage of kinase inhibition is calculated for each inhibitor concentration. The IC50 value, which is the concentration of the inhibitor required to reduce the kinase activity by 50%, is then determined by fitting the data to a dose-response curve.

Signaling Pathways and Experimental Workflows

Potential Off-Target Signaling Pathway

Inhibition of FGFR1 by **DGY-06-116** at high concentrations could lead to the modulation of downstream signaling pathways. FGFR1 activation typically leads to the stimulation of pathways such as the RAS-MAPK and PI3K-AKT pathways, which are involved in cell proliferation, survival, and differentiation.

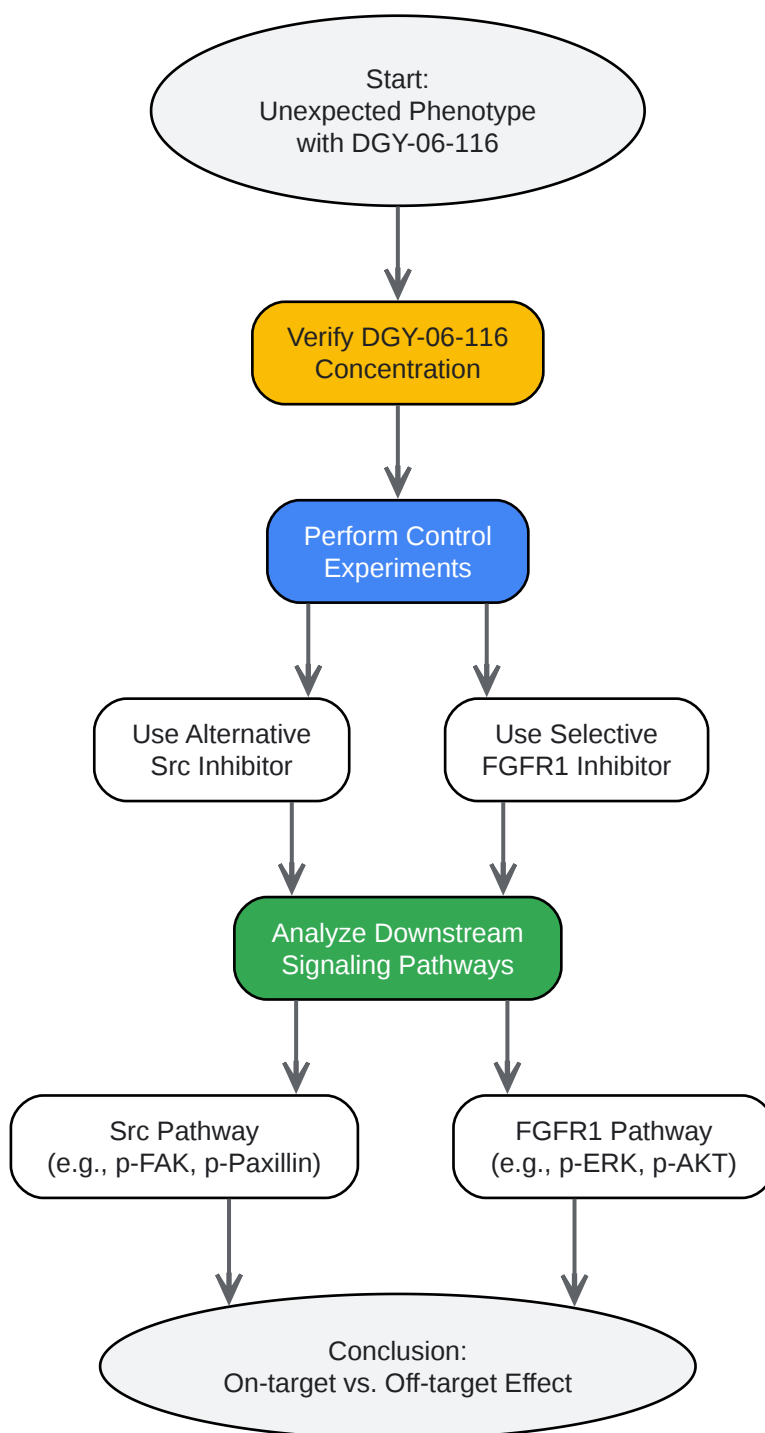


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Caption: Potential off-target signaling of **DGY-06-116** via FGFR1 inhibition.

Experimental Workflow for Assessing Kinase Cross-Reactivity

To evaluate for unexpected off-target effects, a systematic experimental workflow can be employed.



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Caption: Workflow for troubleshooting unexpected experimental outcomes.

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